

Introduction: The Versatility of a Branched-Chain Ester

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Compound of Interest

Compound Name: *Isooctyl stearate*

CAS No.: 40550-16-1

Cat. No.: B1581377

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Isooctyl stearate is a synthetic ester that has become a cornerstone ingredient in a multitude of formulations, ranging from advanced personal care products to industrial lubricants.[1] Valued for its unique sensory profile, excellent stability, and versatile functionality, it serves primarily as an emollient, solvent, and plasticizer.[2] This guide provides a comprehensive technical overview of **isooctyl stearate**, delving into its chemical identity, physicochemical properties, synthesis, and mechanisms of action. Designed for researchers, formulation scientists, and drug development professionals, this document synthesizes technical data with practical insights to illuminate the causality behind its performance and application.

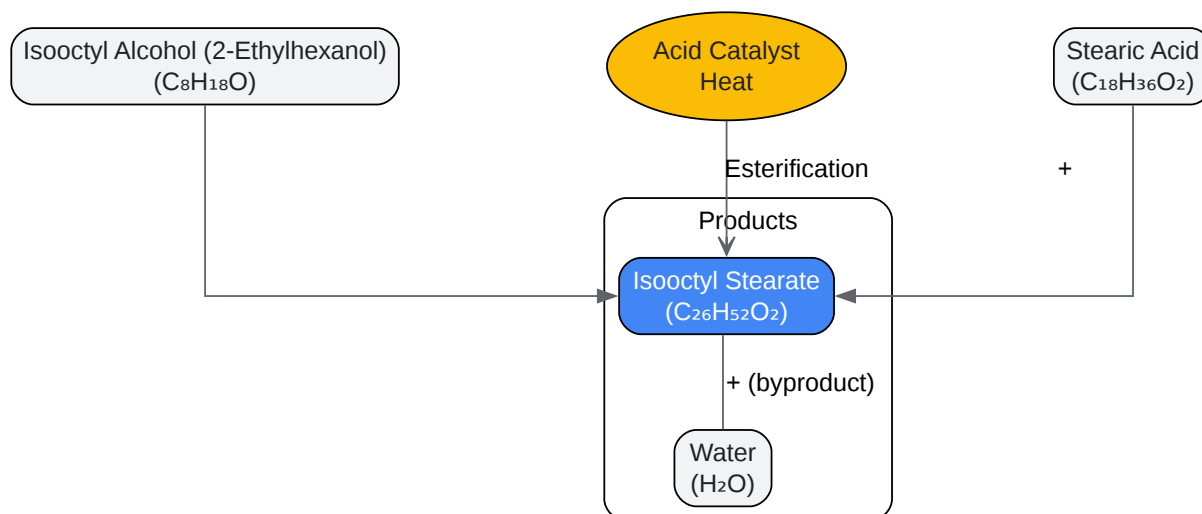
Chemical Structure and Nomenclature

Isooctyl stearate is the ester formed from the reaction of stearic acid, a long-chain saturated fatty acid, and isooctyl alcohol.[1] The term "isooctyl" can refer to several branched eight-carbon isomers, but in commercial and cosmetic contexts, it most commonly refers to 2-ethylhexyl alcohol. Therefore, **isooctyl stearate** is often synonymous with 2-ethylhexyl stearate.[3] Its IUPAC name is 6-methylheptyl octadecanoate.[4]

- INCI Name: **Isooctyl Stearate**[2]

- CAS Number: 40550-16-1[4]
- Chemical Formula: $C_{26}H_{52}O_2$ [2][4]
- Molecular Weight: 396.69 g/mol [2][5]
- Canonical SMILES: CCCCCCCCCCCCCCCCCC(=O)OCCCCC(C)C[4]

The structure consists of a long, linear C18 alkyl chain from stearic acid and a branched C8 alkyl chain from isooctyl alcohol, connected by an ester linkage. This combination of a long, flexible chain and a branched, bulky group is fundamental to its physical properties and performance. The branched chain disrupts the close packing that would occur with two linear chains, resulting in a liquid with a low pour point and viscosity.[6]



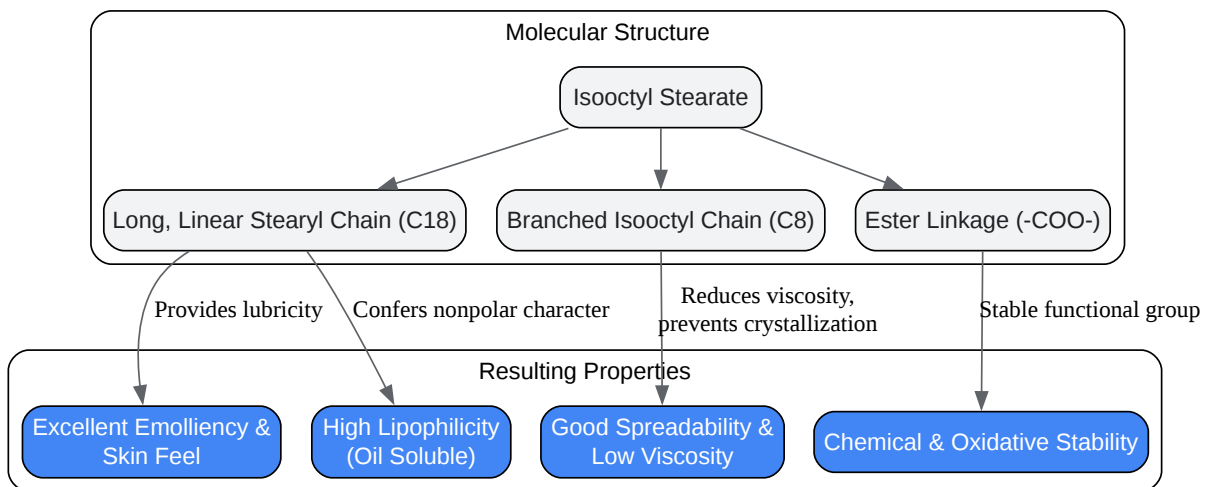
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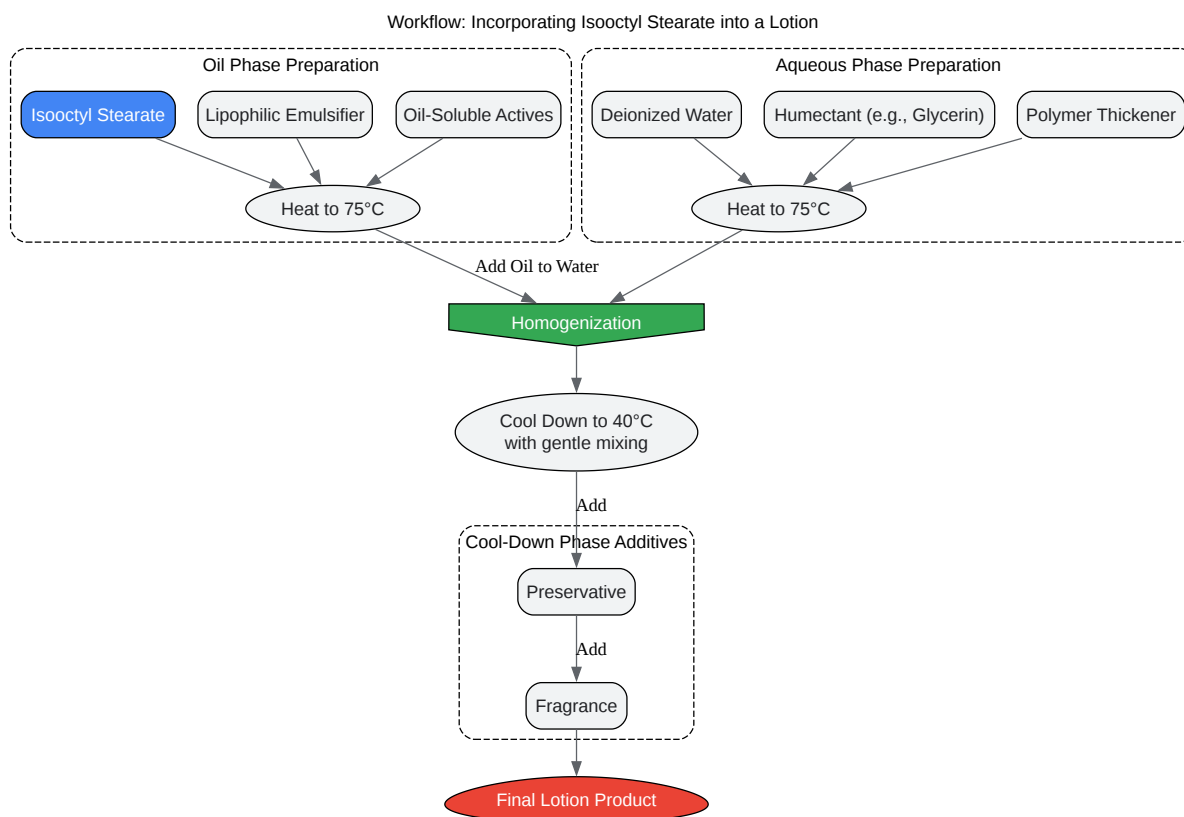
Caption: Synthesis of **Isooctyl Stearate** via Esterification.

Physicochemical Properties

Isooctyl stearate is a clear, colorless to pale yellow liquid characterized by a mild, fatty odor.[2] Its physical and chemical properties are key to its functionality in various formulations. It is chemically stable, not prone to oxidation or color change, and exhibits good compatibility with a wide range of cosmetic ingredients.[2][7]

The causality behind its properties lies in its molecular structure. The long, nonpolar alkyl chains make it insoluble in water but highly soluble in oils, waxes, and other organic solvents like ethanol and acetone.[2][8] This lipophilicity is crucial for its role as a solvent and emollient. The ester group provides a site of slight polarity, while the branched isooctyl group prevents crystallization, keeping it liquid even at low temperatures.[6]





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Caption: Cosmetic Formulation Workflow with **Isooctyl Stearate**.

Industrial Applications

Beyond cosmetics, **isooctyl stearate** serves as:

- **Plasticizer and Lubricant:** It is used as a lubricant and mold-releasing agent for plastics like PVC, improving processing performance and the surface quality of finished products. [2][9]*
Metalworking Fluids: Its lubricating properties and good thermal stability make it suitable for use in metal cutting and rolling fluids. [7][9]

Safety and Toxicology

Isooctyl stearate has a long history of safe use and is generally considered to be non-toxic, non-irritating, and non-allergenic at typical concentrations used in cosmetic products. [2][7]

- **Dermal Irritation and Sensitization:** Clinical studies and safety assessments have shown that **isooctyl stearate** is not a significant skin irritant or sensitizer in humans. [10]*
Ocular Irritation: While generally non-irritating, formulations with higher concentrations should be carefully evaluated to ensure they are non-irritating to the eyes. [11]*
Systemic Toxicity: Due to its large molecular size and lipophilic nature, dermal absorption is expected to be low, minimizing the risk of systemic toxicity. It is not found to be genotoxic. [10] The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of stearate esters, including **isooctyl stearate**, and concluded they are safe as cosmetic ingredients in the present practices of use and concentration when formulated to be non-irritating. [12][13]

Conclusion

Isooctyl stearate is a highly versatile and functional ester whose value is deeply rooted in its unique chemical structure. The interplay between its linear stearyl chain and branched isooctyl moiety gives rise to a desirable combination of emolliency, solvency, and a light, non-greasy skin feel. Its robust safety profile and excellent compatibility have solidified its role as an indispensable ingredient for formulation scientists in the cosmetic, personal care, and industrial sectors. A thorough understanding of its properties and the causal links to its molecular architecture enables professionals to leverage its full potential in developing high-performance products.

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